Olivil 4'-O-glucoside proper disposal procedures

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Compound of Interest	
Compound Name:	*Olivil 4'-O-glucoside*
CAS No.:	*76880-93-8*
Cat. No.:	*B1163482*

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Executive Safety & Compliance Summary

Olivil 4'-O-glucoside (CAS: 76880-93-8) is a lignan glycoside used primarily in metabolomics and pharmacological research.[1][2][3] While it is not classified as a high-toxicity acute hazard (e.g., not a P-listed poison under RCRA), it poses a significant environmental risk (WGK 3 - Severe Water Hazard).[1][2]

Immediate Directives:

- STOP: Do NOT dispose of this compound or its solutions down the lab sink.[1][3] It is toxic to aquatic life with long-lasting effects.[1][2][3][4][5]
- SEGREGATE: Classify as Non-Halogenated Organic Waste.
- DESTROY: The only validated disposal method is high-temperature incineration equipped with an afterburner and scrubber.[1][3]

Chemical Profile & Waste Classification

To dispose of a chemical safely, you must understand its stability and reactivity.[3] **Olivil 4'-O-glucoside** contains a phenolic lignan backbone attached to a glucose moiety.[1][2][3]

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Property	Data	Disposal Implication
Physical State	Solid (Powder)	Must be dissolved or containerized; do not generate dust.[1][2][3]
Solubility	DMSO, MeOH, Ethanol	Compatible with standard organic waste streams.[1][3]
Combustibility	Storage Class 11 (Combustible Solid)	Suitable for fuel blending/incineration.[1][2][3]
Water Hazard	WGK 3 (Severe)	Strict prohibition on release to sewer systems.
Reactivity	Stable; Hydrolyzes in strong acid/base	Avoid mixing with strong oxidizers in waste drums to prevent exothermic reactions.[1][2][3]

Waste Stream Designation:

- US (RCRA): Not a listed hazardous waste (U or P list).[1][2][3] However, if dissolved in flammable solvents (MeOH/EtOH), it carries the D001 (Ignitable) characteristic.[2]
- EU (EWC): Classify under 16 05 06* (laboratory chemicals consisting of or containing hazardous substances).[1][2][3]

Operational Disposal Workflow

This protocol ensures complete destruction of the glycosidic bond and the phenolic core without environmental release.[1][3]

Scenario A: Disposal of Solid Waste (Expired/Surplus Powder)

- Do not dissolve solely for the purpose of disposal if you have a solid waste stream.[1][3]
- Protocol:

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- Keep the substance in its original vial if possible.[1][3]
- Place the vial into a secondary clear plastic bag (polyethylene).
- Label the bag: "Solid Organic Waste: **Olivil 4'-O-glucoside** - Toxic to Aquatic Life."
- Deposit into the Solid Hazardous Waste Drum (typically a wide-mouth HDPE drum).[1][2][3]

Scenario B: Disposal of Liquid Waste (Stock Solutions/HPLC Eluents)

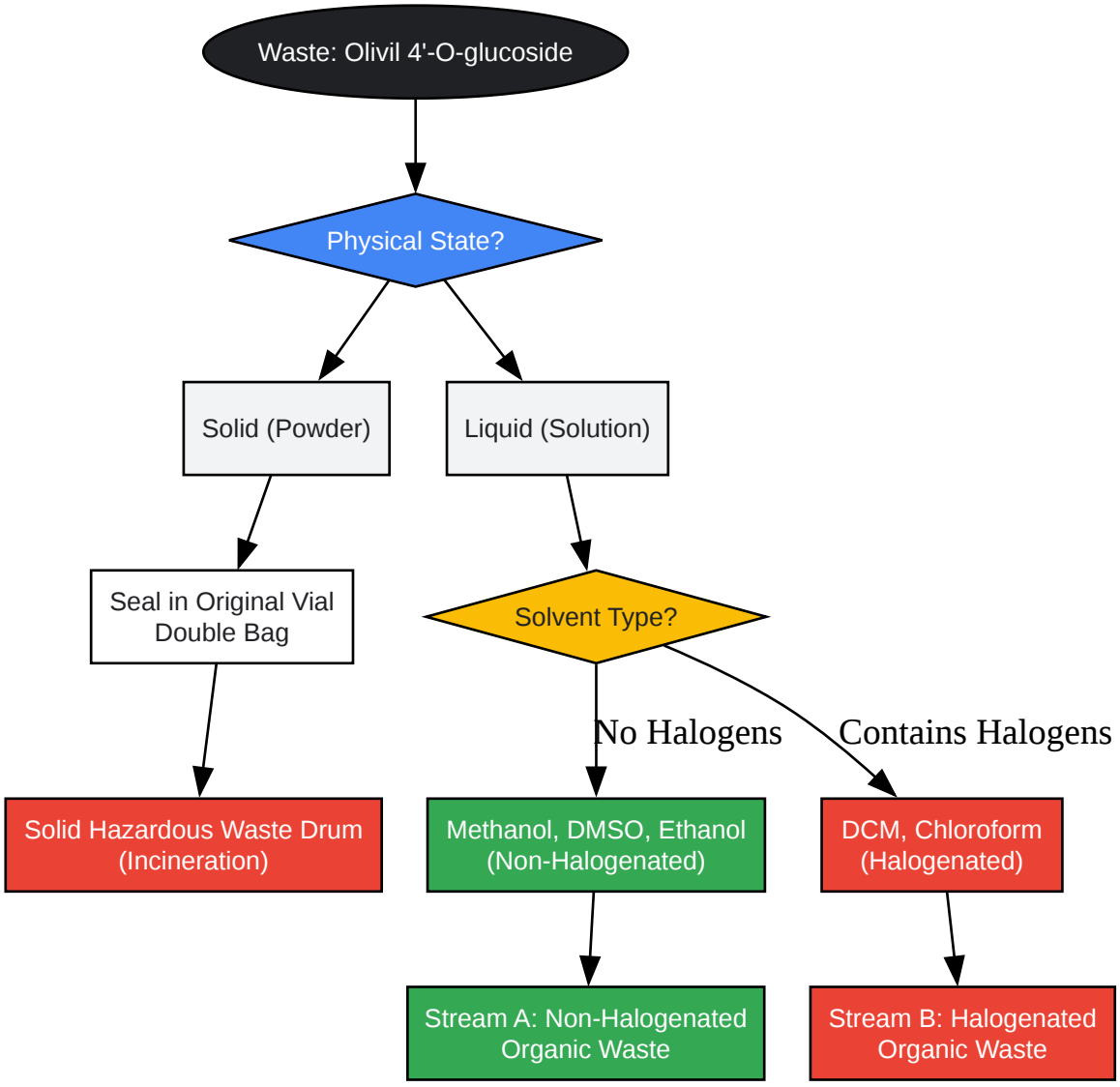
Most researchers handle this compound in solution (DMSO or Methanol).[1][2][3]

- Protocol:
  - Segregation: Ensure the solution is free of heavy metals and halogenated solvents (e.g., Chloroform, DCM).[1][3]
    - Why? Halogenated solvents require higher incineration temperatures and distinct scrubbers.[1] Mixing them increases disposal costs and complexity.[1][3]
  - Consolidation: Pour into the Non-Halogenated Organic Solvent Waste carboy (Red Can).
  - Verification: Record the volume and concentration on the waste tag.
  - Rinsing: Triple-rinse the original container with a small volume of ethanol, adding the rinsate to the waste carboy.

Visualizing the Decision Matrix

The following logic flow dictates the correct disposal path based on the state of the matter.

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Figure 1: Waste Stream Decision Matrix for **Olivil 4'-O-glucoside**. Select the path based on physical state and solvent composition to ensure incinerator compatibility.

Spill Management & Decontamination

Accidental spills require a distinct protocol to prevent particulate spread (if solid) or surface contamination (if liquid).[2][3]

Critical Pre-requisite: Wear nitrile gloves, safety goggles, and a lab coat.[1] If handling >1g of powder, use a P95 particulate respirator.[1]

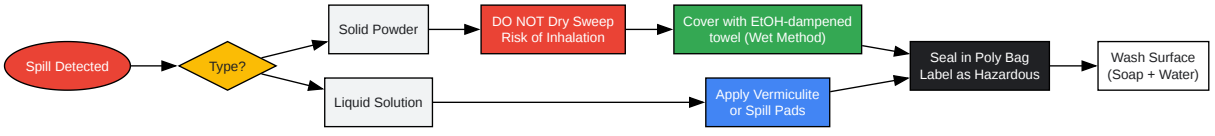
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Protocol for Solid Spills

- Isolation: Mark the area.[1][3][6] Turn off fans/ventilation if the powder is fine to prevent aerosolization.[1][3]
- Wet Wiping: Do NOT dry sweep.[1][3] Cover the spill with a paper towel dampened with Ethanol (70%).[1][2][3]
  - Mechanism:[1][2][3][4][6] Ethanol increases the density of the powder, preventing airborne dust, and solubilizes the glycoside for easier uptake.[1]
- Collection: Scoop the damp towels and waste into a sealable bag.
- Surface Decontamination: Wash the surface with soap and water.[1][3] Test the surface pH; **Olivil 4'-O-glucoside** is neutral, but ensure no aggressive reagents were involved.

Protocol for Liquid Spills

- Absorb: Use an inert absorbent (Vermiculite or Universal Spill Pads).[1][3]
- Neutralize: No chemical neutralization is required, but ensure the solvent (e.g., DMSO) does not damage the floor.[1][3]
- Disposal: Treat all absorbent materials as Solid Hazardous Waste.



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Figure 2: Spill Response Protocol. Note the prohibition on dry sweeping to prevent respiratory exposure.[1][3]

Regulatory Framework & Compliance

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Your disposal procedure must align with the following regulations. Cite these codes when filling out your institution's waste manifest.

- USA (EPA/RCRA):
  - 40 CFR § 261.3: Definition of Hazardous Waste.[1][3]
  - Classification: If in flammable solvent, code D001.[1][3] If pure, classify as "Non-Regulated Chemical Waste" but manage as hazardous due to environmental toxicity.[1][3]
- Europe (REACH/CLP):
  - EC No 1272/2008: Classification, Labelling and Packaging.[1][3]
  - Disposal Code (EWC):16 05 06* (Laboratory chemicals consisting of or containing dangerous substances).[1][2][3]
- Transport (DOT/IATA):
  - **Olivil 4'-O-glucoside** is Not Regulated as a Dangerous Good for transport, simplifying the logistics of shipping waste to treatment facilities [1].[1][2][3]

References

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